

Trimethoxymethane: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Trimethoxymethane

Cat. No.: B044869

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data and handling precautions for **trimethoxymethane** (also known as trimethyl orthoformate). The information is compiled and presented to meet the needs of laboratory personnel and professionals in drug development, ensuring safe and compliant use of this chemical.

Chemical Identification and Properties

Trimethoxymethane is an organic compound and the simplest orthoester. It is a colorless liquid with a pungent odor, widely used as a reagent in organic synthesis, particularly for the formation of methyl ethers and acetals.^[1]

Table 1: Physical and Chemical Properties of **Trimethoxymethane**

Property	Value
Molecular Formula	C4H10O3
Molecular Weight	106.12 g/mol
CAS Number	149-73-5[2]
Appearance	Colorless transparent liquid[2][3]
Odor	Pungent[1]
Boiling Point	101-102 °C (214-216 °F)
Melting Point	-53 °C (-63.4 °F)[2][4]
Flash Point	13-15 °C (55.4-59 °F) (Closed cup)[4][5]
Density	0.97 g/cm ³ at 25 °C (77 °F)
Vapor Pressure	23.5 mm Hg at 20 °C[6]
Vapor Density	3.67 (Air = 1.0)[6]
Solubility	Soluble in ethanol, ether, and benzene; decomposes in water.[6]
Autoignition Temperature	255 °C (491 °F)[4][5]

Hazard Identification and Classification

Trimethoxymethane is classified as a hazardous substance. It is crucial to understand its potential dangers to ensure safe handling.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapor[7]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[7]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[8]
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation[7]

Signal Word: Danger[8][9]

Hazard Pictograms:

- Flame (GHS02)[1]
- Exclamation Mark (GHS07)[1]

Toxicological Information

Exposure to **trimethoxymethane** can have adverse health effects.

Table 3: Acute Toxicity Data

Route of Exposure	Species	Value
Oral LD50	Rat	3130 mg/kg[6]
Dermal LD50	Rabbit	500 mg/kg (24h)[2]
Inhalation LCL0	Rat	4000 ppm (8h)[6]

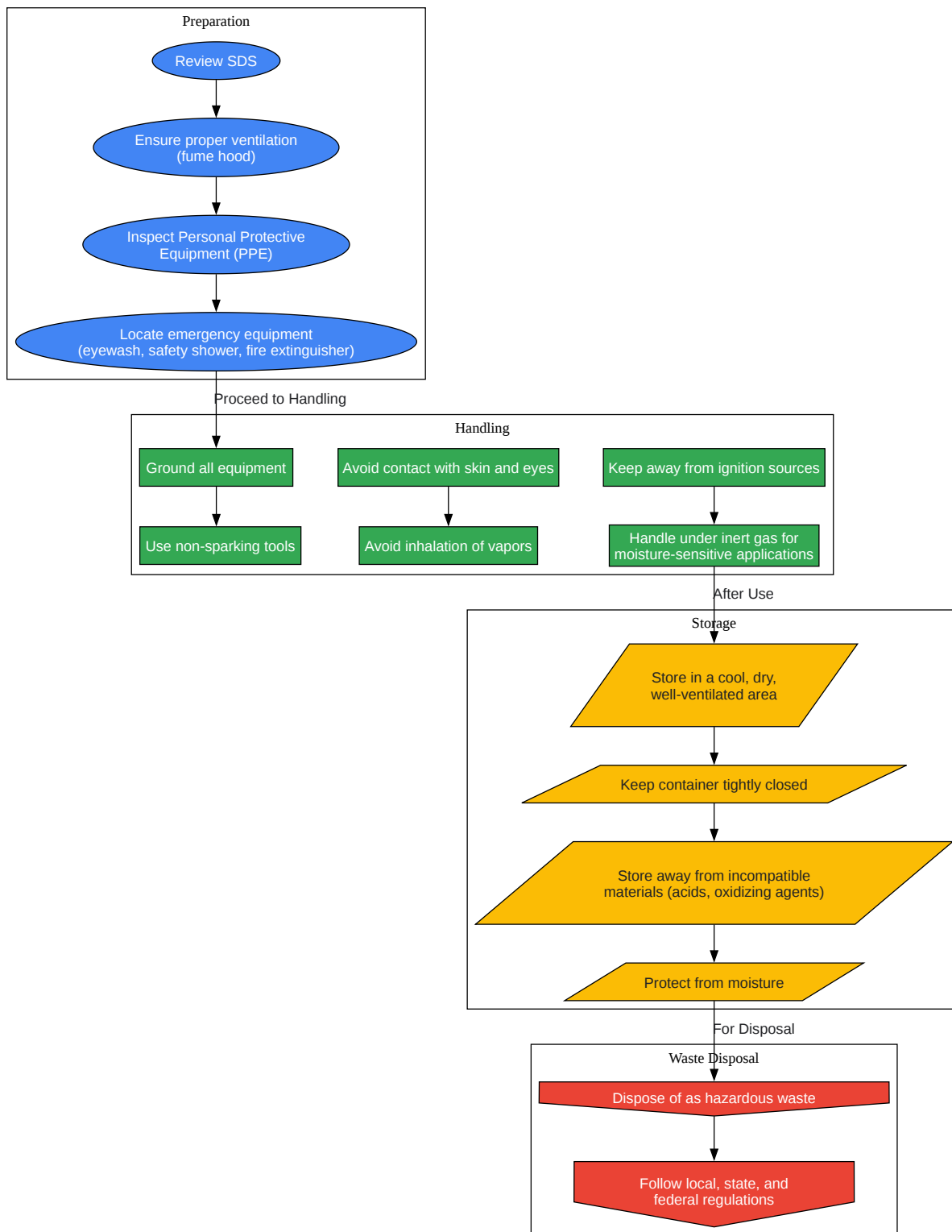
- Skin Irritation: Causes skin irritation.[8]
- Eye Irritation: Causes serious eye irritation.[8][9]

- Respiratory Irritation: May cause respiratory tract irritation.[8][9]
- Carcinogenicity: Not reported as a carcinogen by NTP, ACGIH, OSHA, or IARC.[2]

Handling and Storage Precautions

Proper handling and storage procedures are essential to minimize the risks associated with trimethoxymethane.

Safe Handling Workflow



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Trimethoxymethane Safe Handling Workflow

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[\[8\]](#)[\[10\]](#)
- Skin Protection: Use nitrile gloves (minimum 5 mil thickness) and wear a flame-resistant lab coat or chemical-resistant coveralls.[\[10\]](#)[\[11\]](#)
- Respiratory Protection: If working outside a fume hood or if ventilation is inadequate, use a NIOSH-approved respirator with organic vapor cartridges.[\[8\]](#)[\[11\]](#)

Storage Requirements

Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[\[2\]](#)[\[5\]](#)
Keep containers tightly closed to prevent moisture contamination and leakage.[\[5\]](#)[\[8\]](#) It is moisture-sensitive.[\[5\]](#)[\[8\]](#) Store separately from incompatible materials such as strong oxidizing agents and acids.[\[2\]](#)[\[5\]](#)

Emergency Procedures

First-Aid Measures

Table 4: First-Aid Procedures

Exposure Route	First-Aid Instructions
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[5][8]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. Wash off with soap and plenty of water. Consult a physician.[5][8]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and consult a physician.[5][8]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[5][8]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or dry sand.[5][8] Water spray can be used to cool unopened containers.[8]
- Unsuitable Extinguishing Media: Do NOT use a water jet, as it may spread the fire.[8]
- Specific Hazards: Highly flammable liquid and vapor. Vapors are heavier than air and may travel to a source of ignition and flash back.[2] Containers may explode when heated.[5] Hazardous combustion products include carbon monoxide and carbon dioxide.[5][8]
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[5][8]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area.[8] Remove all sources of ignition.[8] Ensure adequate ventilation.[8] Wear appropriate personal protective equipment.[8]

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[8]
- Containment and Cleanup: Contain the spillage and then collect with a non-combustible absorbent material (e.g., sand, earth, vermiculite).[8] Place in a suitable, closed container for disposal.[8]

Disposal Considerations

Dispose of **trimethoxymethane** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[8][11] Do not mix with other waste.[8] Uncleaned containers should be handled as the product itself.[8]

This guide is intended to provide comprehensive safety and handling information for **trimethoxymethane**. Always refer to the specific Safety Data Sheet (SDS) provided by your supplier for the most current and detailed information. Adherence to these guidelines is critical for maintaining a safe laboratory environment.

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